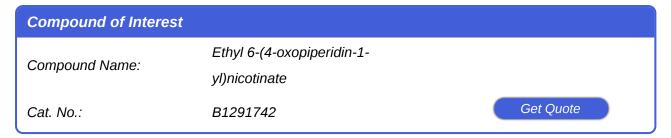


Commercial Suppliers and Technical Profile of Ethyl 6-(4-oxopiperidin-1-yl)nicotinate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 6-(4-oxopiperidin-1-yl)nicotinate, with CAS number 1016885-83-8, is a heterocyclic compound of interest in pharmaceutical research and development. Its structure, incorporating a nicotinic acid ethyl ester moiety and a 4-oxopiperidine ring, makes it a valuable intermediate for the synthesis of more complex molecules with potential therapeutic applications. This technical guide provides an overview of its commercial availability, key physicochemical properties, and potential applications, along with illustrative experimental workflows.

Commercial Availability

A number of chemical suppliers offer **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**. The following table summarizes a selection of these suppliers. Purity levels and available quantities should be confirmed with the respective suppliers.



Supplier	Location	Additional Information
Suzhou Victorypharm Co.,Ltd.	China	Listed as a piperidine derivative with product number VCP2-026.
APIC Laboratories, Ltd.	Canada	Product is available under catalog number 11119.[2]
HANGZHOU LEAP CHEM CO., LTD.	China	Listed as a supplier of this chemical.[3]

Physicochemical and Safety Data

The following table summarizes the key quantitative data available for **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**.

Property	Value	Source
CAS Number	1016885-83-8	[1][4][5]
Molecular Formula	C13H16N2O3	[1][4]
Molecular Weight	248.28 g/mol	N/A
Storage Temperature	2-8°C	[5]
Predicted pKa	6.17 ± 0.29	[5]

A Safety Data Sheet (SDS) is available, providing essential handling and safety information.[6] It is recommended to consult the full SDS before handling this compound.

Potential Applications in Drug Discovery and Development

While specific details on the applications of **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate** are not extensively documented in publicly available literature, its structural features suggest its utility as a building block in medicinal chemistry. The piperidine and pyridine rings are common scaffolds in many biologically active compounds.



The following diagram illustrates a hypothetical workflow for the utilization of this compound in a drug discovery program.



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Caption: Hypothetical drug discovery workflow using **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate**.

Representative Experimental Protocol: Synthesis of a Nicotinate Ester

Detailed experimental protocols for the synthesis of **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate** are not readily available in peer-reviewed journals. However, the synthesis of a related compound, ethyl nicotinate, can provide a general understanding of the synthetic methodology that might be employed. The following is a representative procedure based on the esterification of nicotinic acid.

Objective: To synthesize ethyl nicotinate from nicotinic acid and ethanol.

Materials:

- · Nicotinic acid
- Anhydrous ethanol
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous sodium sulfate



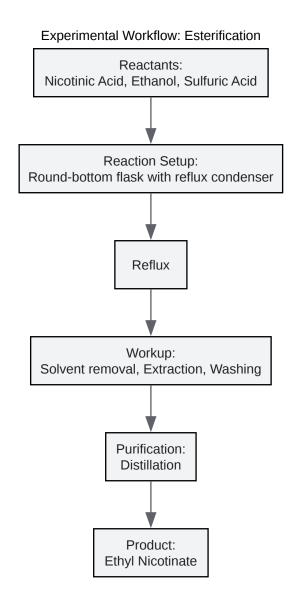
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers, graduated cylinders, and other standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve nicotinic acid in an excess of anhydrous ethanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while cooling the flask in an ice bath.
- Attach a reflux condenser and heat the mixture to reflux for several hours.
- After the reaction is complete (monitored by TLC), allow the mixture to cool to room temperature.
- Remove the excess ethanol under reduced pressure.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the excess acid.
- Wash with brine and dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and evaporate the solvent to obtain the crude ethyl nicotinate.
- Purify the product by distillation under reduced pressure.

The following diagram illustrates the general workflow for this synthesis.





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Caption: General workflow for the synthesis of ethyl nicotinate.

Disclaimer: This protocol is for illustrative purposes only and is based on the synthesis of a related compound. The synthesis of **Ethyl 6-(4-oxopiperidin-1-yl)nicotinate** would require a different starting material (6-chloronicotinic acid ethyl ester and 4-piperidone) and reaction conditions. Researchers should consult relevant literature and safety data before attempting any chemical synthesis.



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